

Rhodium (III) Nitrate (CAS 10139-58-9): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Rhodium nitrate

Cat. No.: B155629

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Rhodium (III) nitrate, identified by the CAS number 10139-58-9, is an inorganic compound of rhodium and nitric acid. While the anhydrous form, $\text{Rh}(\text{NO}_3)_3$, has been a subject of theoretical analysis, it is most commonly encountered as a hydrate or in an aqueous solution.^[1] This guide provides a detailed overview of its chemical and physical properties, synthesis, applications in catalysis and materials science, and safety information.

Chemical and Physical Properties

Rhodium (III) nitrate is typically a brownish-red liquid in its solution form and a yellow solid as a hydrate.^[1]^[2] It is soluble in water.^[1] The solution's stability is maintained by the presence of free nitric acid, which prevents hydrolysis.^[3]

Quantitative Data

The following tables summarize the key quantitative data for rhodium (III) nitrate.

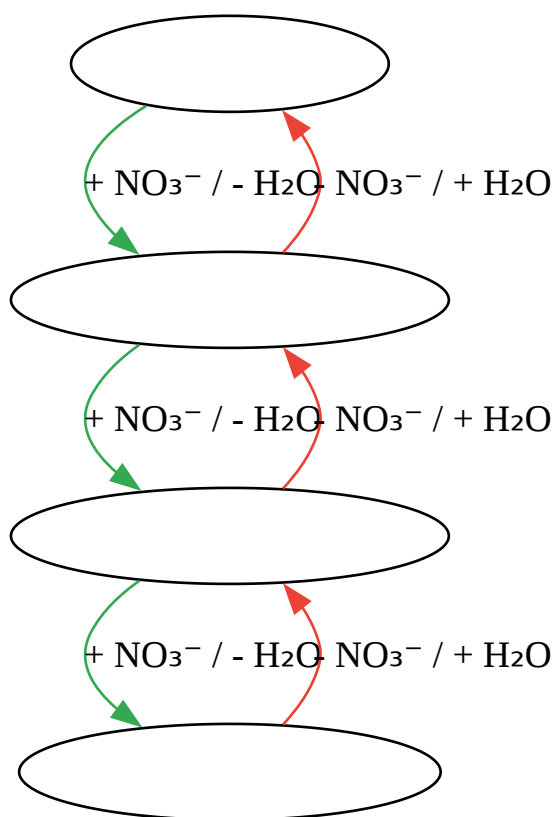
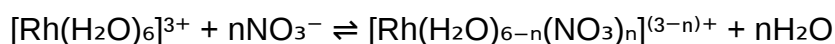
Identifier	Value
CAS Number	10139-58-9
Chemical Formula	$\text{Rh}(\text{NO}_3)_3$ (anhydrous)
Molecular Weight	288.92 g/mol (anhydrous) ^[2]

Physical Property	Value
Physical State	Liquid (solution)[2]
Color	Brownish-red (solution)[2]
Solubility	Soluble in water[1]

Synthesis and Speciation

Rhodium (III) nitrate solution can be prepared by dissolving rhodium hydroxide in nitric acid.[4] The concentration of the resulting solution is then typically increased by heating to drive off excess water.[4]

In aqueous nitric acid solutions, rhodium (III) exists as a series of aquanitrate complexes. The specific species present are dependent on the concentration of nitric acid.[2] The general equilibrium can be described as:



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Applications

Rhodium (III) nitrate is a versatile precursor for a variety of applications, primarily in the fields of catalysis and materials science.

Catalysis

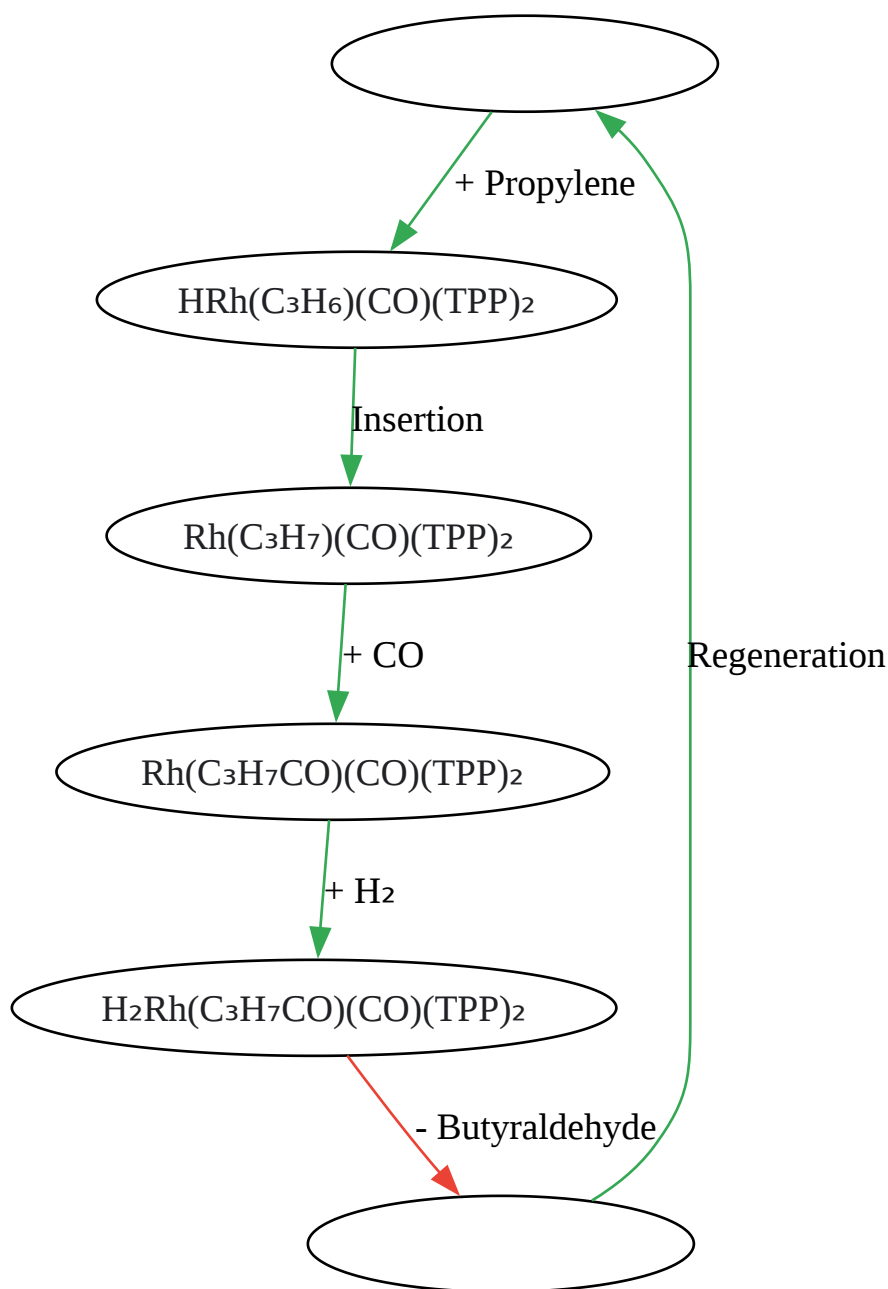
Rhodium (III) nitrate serves as a precursor for the synthesis of rhodium-based catalysts, which are pivotal in numerous organic transformations.

Rhodium catalysts are highly effective for the hydrogenation of unsaturated compounds. While rhodium (III) nitrate itself is a precursor, it can be used to prepare active rhodium catalysts for reactions such as the reduction of arenes.[5]

Experimental Protocol: Preparation of a Rh/Al₂O₃ Catalyst for Arene Hydrogenation[6]

- **Support Impregnation:** An aqueous solution of rhodium (III) nitrate is added to alumina (Al₂O₃) pellets via incipient wetness impregnation.
- **Drying:** The impregnated pellets are dried in an oven at 120°C for 12 hours.
- **Calcination:** The dried pellets are calcined in air at a specified temperature (e.g., 500°C) for 4 hours to decompose the nitrate and form rhodium oxide species on the alumina support.
- **Reduction:** The calcined catalyst is then reduced under a flow of hydrogen gas at an elevated temperature (e.g., 400°C) to generate active rhodium metal nanoparticles.

Hydroformylation, or the "oxo" process, is a key industrial reaction for the production of aldehydes from alkenes. Rhodium-based catalysts, often prepared from precursors like rhodium (III) nitrate, are widely used due to their high activity and selectivity.[4] The catalytic cycle for rhodium-catalyzed hydroformylation of propylene is a well-established process.[7]



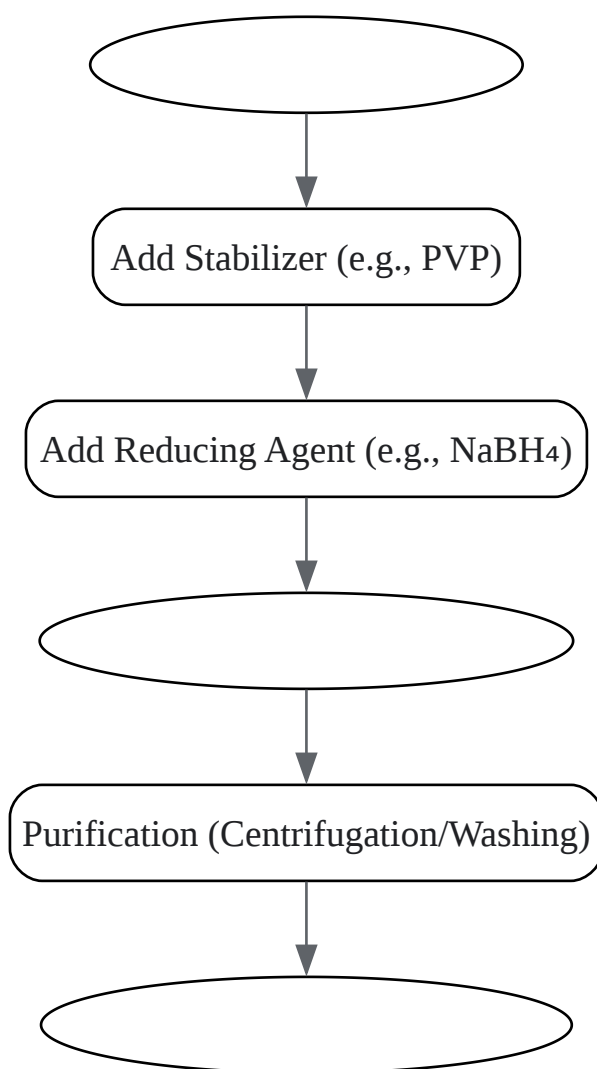
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Materials Science

Rhodium (III) nitrate is a common precursor for the synthesis of rhodium nanoparticles. These nanoparticles have applications in catalysis and electronics. A typical synthesis involves the chemical reduction of a rhodium salt in the presence of a stabilizing agent.

Experimental Protocol: Synthesis of Rhodium Nanoparticles[8]

- Precursor Solution: An aqueous solution of rhodium (III) nitrate is prepared.
- Stabilizer Addition: A stabilizing agent, such as polyvinylpyrrolidone (PVP), is added to the solution.
- Reduction: A reducing agent, such as sodium borohydride (NaBH_4), is added dropwise to the solution while stirring. The color of the solution will typically change, indicating the formation of nanoparticles.[8]
- Purification: The resulting nanoparticle suspension is purified by centrifugation and washing to remove unreacted reagents and byproducts.



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Rhodium nitrate can be a component in electroplating baths for depositing a thin layer of rhodium onto various substrates.[9] Rhodium plating provides a hard, corrosion-resistant, and aesthetically pleasing finish. The composition of the electroplating bath is critical for achieving a uniform and high-quality coating.

Typical Rhodium Electroplating Bath Components:[9]

- Rhodium Source: Rhodium salt (e.g., **rhodium nitrate**, rhodium sulfate)
- Electrolyte: Acid (e.g., sulfuric acid)
- Additives: Brighteners, levelers, and other agents to control the deposit properties.

Role in Drug Development

While direct applications of rhodium (III) nitrate in pharmaceuticals are not common, its role as a precursor for rhodium-based catalysts is significant in the synthesis of chiral drugs.[2][3] Asymmetric hydrogenation, often catalyzed by chiral rhodium phosphine complexes, is a powerful method for producing enantiomerically pure intermediates for active pharmaceutical ingredients (APIs).[2][3] The development of these catalysts frequently begins with a simple rhodium source like **rhodium nitrate**.

Safety Information

Rhodium (III) nitrate and its solutions are hazardous and should be handled with appropriate safety precautions.

Hazard Classification	Description
Oxidizer	May intensify fire.
Corrosive	Causes severe skin burns and eye damage.
Acute Toxicity	Harmful if swallowed or inhaled.
Sensitizer	May cause an allergic skin reaction.
Mutagenicity	Suspected of causing genetic defects.
Environmental Hazard	Very toxic to aquatic life with long-lasting effects.

Handling and Storage:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Handle in a well-ventilated area or under a fume hood.
- Store in a cool, dry, and well-ventilated area away from combustible materials.
- Keep container tightly closed.

Spectroscopic Data

Spectroscopic techniques are crucial for characterizing rhodium (III) nitrate and its complexes.

Spectroscopic Technique	Observations
UV-Vis	Aqueous solutions of rhodium (III) nitrate exhibit characteristic absorption bands in the UV-visible region, which are dependent on the specific aquanitrato species present in the solution.
Infrared (IR)	The IR spectra of rhodium nitrate complexes show characteristic vibrational modes for the nitrate ligands. The positions of these bands can indicate whether the nitrate is coordinated as a monodentate or bidentate ligand.
^{103}Rh NMR	^{103}Rh NMR spectroscopy is a powerful tool for studying the speciation of rhodium in solution. The chemical shift is highly sensitive to the coordination environment of the rhodium atom.

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